

Synthesis of 2-(3-Hydroxy-1-phenylpropyl)-4-methylphenol: Application Notes and Protocols

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Compound of Interest

Compound Name: 2-(3-Hydroxy-1-phenylpropyl)-4-methylphenol

CAS No.: 851789-43-0

Cat. No.: B118821

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For Researchers, Scientists, and Drug Development Professionals

Abstract

These application notes provide a comprehensive overview of the synthesis of **2-(3-Hydroxy-1-phenylpropyl)-4-methylphenol**, a known impurity of the drug Tolterodine. The primary synthetic route detailed is the Friedel-Crafts alkylation of p-cresol with cinnamyl alcohol, a method widely employed for the C-alkylation of phenols. This document outlines the reaction mechanism, a detailed experimental protocol, and the necessary analytical techniques for the characterization of the final product. The information is intended to guide researchers in the fields of medicinal chemistry, process development, and analytical chemistry in the preparation and analysis of this compound.

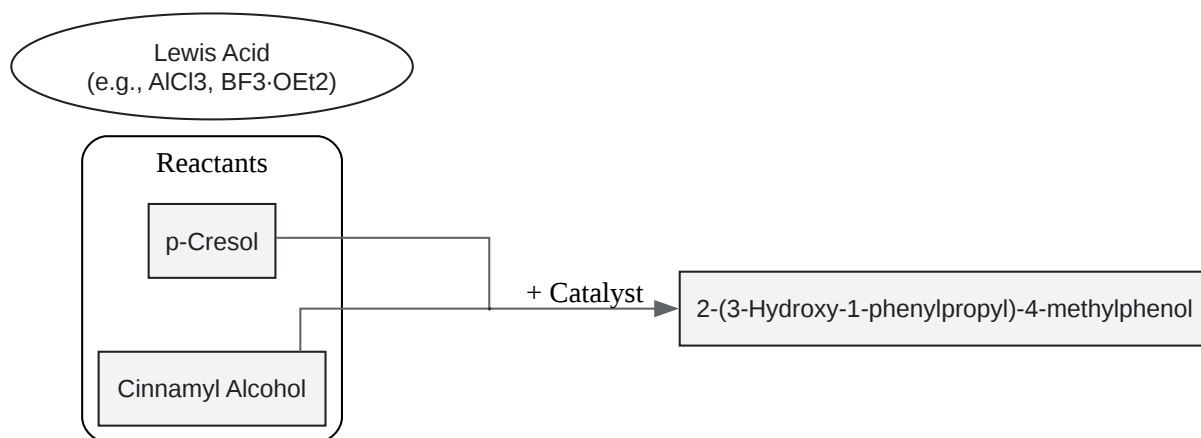
Introduction

2-(3-Hydroxy-1-phenylpropyl)-4-methylphenol is a significant compound in pharmaceutical analysis, particularly as an impurity in the manufacturing of Tolterodine, a muscarinic receptor antagonist used to treat urinary incontinence. The controlled synthesis of such impurities is

crucial for the development of analytical standards and for toxicological studies. The most direct and plausible method for the synthesis of this molecule is the Friedel-Crafts alkylation of p-cresol with cinnamyl alcohol. This reaction proceeds via an electrophilic aromatic substitution mechanism, where the cinnamyl cation, generated in situ from cinnamyl alcohol in the presence of an acid catalyst, alkylates the electron-rich aromatic ring of p-cresol, primarily at the ortho position to the hydroxyl group due to its directing effect.

Synthesis Pathway

The synthesis of **2-(3-Hydroxy-1-phenylpropyl)-4-methylphenol** is achieved through a Friedel-Crafts alkylation reaction.



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Caption: Reaction scheme for the synthesis of **2-(3-Hydroxy-1-phenylpropyl)-4-methylphenol**.

Experimental Protocol

This protocol describes a general procedure for the synthesis of **2-(3-Hydroxy-1-phenylpropyl)-4-methylphenol** based on analogous Friedel-Crafts alkylation reactions of phenols.^{[1][2]} Researchers should optimize the reaction conditions for their specific laboratory setup.

Materials:

- p-Cresol
- Cinnamyl alcohol
- Anhydrous Lewis acid catalyst (e.g., aluminum chloride (AlCl_3), boron trifluoride etherate ($\text{BF}_3 \cdot \text{OEt}_2$))
- Anhydrous solvent (e.g., dichloromethane, 1,2-dichloroethane)
- Hydrochloric acid (1 M)
- Saturated sodium bicarbonate solution
- Brine (saturated sodium chloride solution)
- Anhydrous magnesium sulfate or sodium sulfate
- Solvents for chromatography (e.g., hexane, ethyl acetate)

Procedure:

- **Reaction Setup:** In a flame-dried, three-necked round-bottom flask equipped with a magnetic stirrer, a dropping funnel, and a nitrogen inlet, dissolve p-cresol (1.0 eq.) in the anhydrous solvent under a nitrogen atmosphere.
- **Catalyst Addition:** Cool the solution to 0 °C in an ice bath. Carefully add the Lewis acid catalyst (1.1 - 1.5 eq.) portion-wise, ensuring the temperature does not rise significantly.
- **Addition of Alkylating Agent:** Dissolve cinnamyl alcohol (1.0 - 1.2 eq.) in the anhydrous solvent and add it dropwise to the reaction mixture over 30-60 minutes, maintaining the temperature at 0 °C.
- **Reaction:** After the addition is complete, allow the reaction mixture to slowly warm to room temperature and stir for 12-24 hours. The progress of the reaction should be monitored by thin-layer chromatography (TLC).

- **Work-up:** Upon completion, cool the reaction mixture to 0 °C and quench it by the slow addition of 1 M hydrochloric acid. Transfer the mixture to a separatory funnel and separate the organic layer.
- **Extraction and Washing:** Extract the aqueous layer with the organic solvent (2 x 50 mL). Combine the organic layers and wash successively with 1 M hydrochloric acid, saturated sodium bicarbonate solution, and brine.
- **Drying and Concentration:** Dry the organic layer over anhydrous magnesium sulfate or sodium sulfate, filter, and concentrate the solvent under reduced pressure using a rotary evaporator.
- **Purification:** Purify the crude product by column chromatography on silica gel using a suitable eluent system (e.g., a gradient of ethyl acetate in hexane) to afford the pure **2-(3-Hydroxy-1-phenylpropyl)-4-methylphenol**.

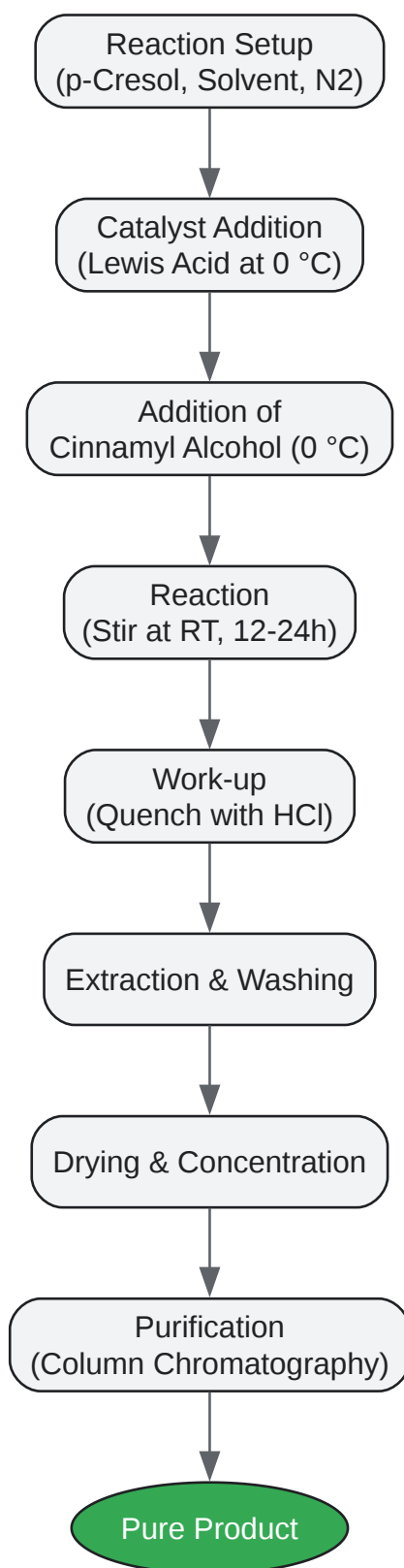
Data Presentation

Table 1: Physicochemical and Analytical Data

Parameter	Value	Reference
Molecular Formula	C ₁₆ H ₁₈ O ₂	[3]
Molecular Weight	242.32 g/mol	[3]
CAS Number	851789-43-0	[3]
Appearance	White to off-white solid	
Purity (HPLC)	>95%	[3]

Visualization of Experimental Workflow

The following diagram illustrates the key steps in the synthesis and purification of **2-(3-Hydroxy-1-phenylpropyl)-4-methylphenol**.



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Caption: Workflow for the synthesis of **2-(3-Hydroxy-1-phenylpropyl)-4-methylphenol**.

Safety Precautions

- The synthesis should be carried out in a well-ventilated fume hood.
- Anhydrous Lewis acids like aluminum chloride are corrosive and react violently with water. Handle with extreme care.
- Organic solvents are flammable. Avoid open flames and sources of ignition.
- Wear appropriate personal protective equipment (PPE), including safety goggles, gloves, and a lab coat.

Conclusion

This document provides a detailed protocol for the synthesis of **2-(3-Hydroxy-1-phenylpropyl)-4-methylphenol** via Friedel-Crafts alkylation. The provided information on the reaction mechanism, experimental procedure, and analytical data will be a valuable resource for researchers involved in the synthesis of pharmaceutical impurities and related compounds. The successful synthesis and characterization of this molecule are essential for ensuring the quality and safety of pharmaceutical products like Tolterodine.

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